

BSJ-03-204: A Technical Guide to a Selective CDK4/6 Degradator

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Compound of Interest

Compound Name: *BSJ-03-204*

Cat. No.: *B15543991*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BSJ-03-204 is a potent and selective dual degrader of Cyclin-Dependent Kinase 4 (CDK4) and Cyclin-Dependent Kinase 6 (CDK6). As a Proteolysis Targeting Chimera (PROTAC), it represents a novel therapeutic modality designed to overcome the limitations of traditional kinase inhibitors. By harnessing the cell's natural protein disposal system, **BSJ-03-204** flags CDK4 and CDK6 for degradation, offering a distinct and potentially more durable mechanism of action in cancers reliant on the CDK4/6 pathway. This technical guide provides a comprehensive overview of **BSJ-03-204**, including its mechanism of action, key quantitative data, and detailed experimental protocols.

Mechanism of Action

BSJ-03-204 is a heterobifunctional molecule composed of a ligand that binds to CDK4/6 and another ligand that recruits the E3 ubiquitin ligase Cereblon (CRBN)^{[1][2]}. This dual binding induces the formation of a ternary complex between CDK4/6 and CRBN, leading to the ubiquitination of CDK4/6 and its subsequent degradation by the proteasome. A key feature of **BSJ-03-204** is its selectivity; it does not induce the degradation of neosubstrates of Cereblon

such as IKZF1 and IKZF3, which is a common off-target effect of some CRBN-recruiting PROTACs^{[1][3]}.

The degradation of CDK4 and CDK6 by **BSJ-03-204** leads to cell cycle arrest in the G1 phase and exhibits potent anti-proliferative effects in cancer cell lines, particularly in mantle cell lymphoma (MCL)^[3].

Quantitative Data Summary

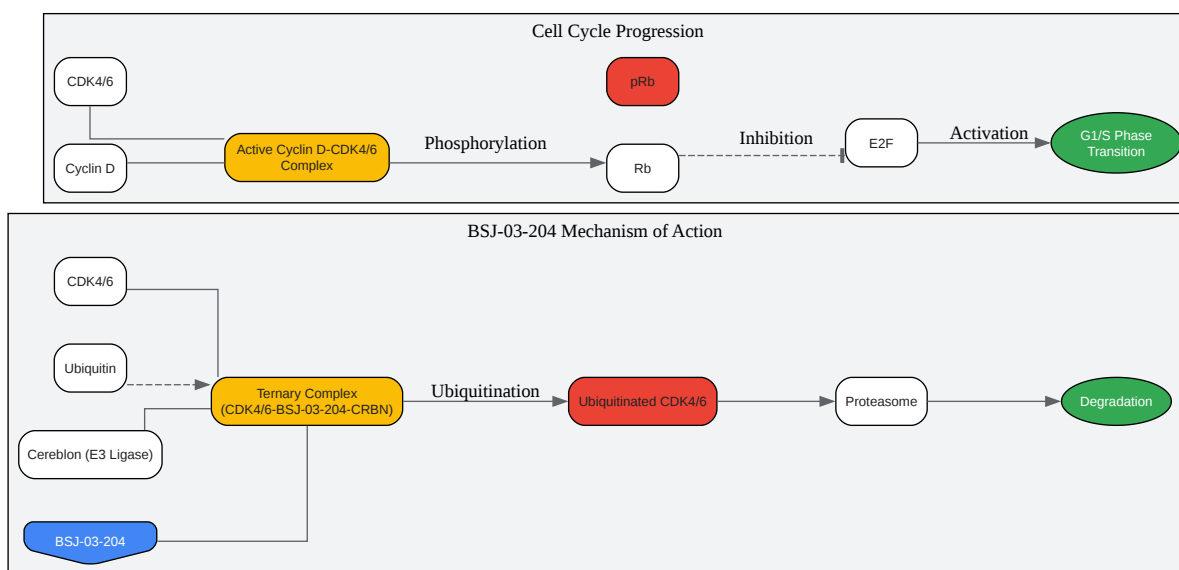
The following tables summarize the key in vitro efficacy and activity data for **BSJ-03-204**.

Parameter	Target	Value (nM)	Reference
IC50	CDK4/Cyclin D1	26.9	
IC50	CDK6/Cyclin D1	10.4	

Cell Line (Mantle Cell Lymphoma)	GI50 (nM)
Jeko-1	130
Mino	250
Granta-519	80
Rec-1	180
Maver-1	320

Signaling Pathway and Mechanism

The following diagram illustrates the CDK4/6 signaling pathway and the mechanism of action of **BSJ-03-204**.

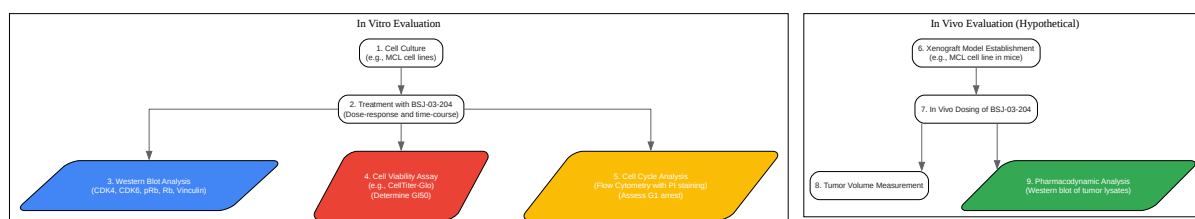


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Caption: CDK4/6 pathway and **BSJ-03-204**'s degradation mechanism.

Experimental Workflow

The following diagram outlines a typical experimental workflow for evaluating the efficacy of **BSJ-03-204**.

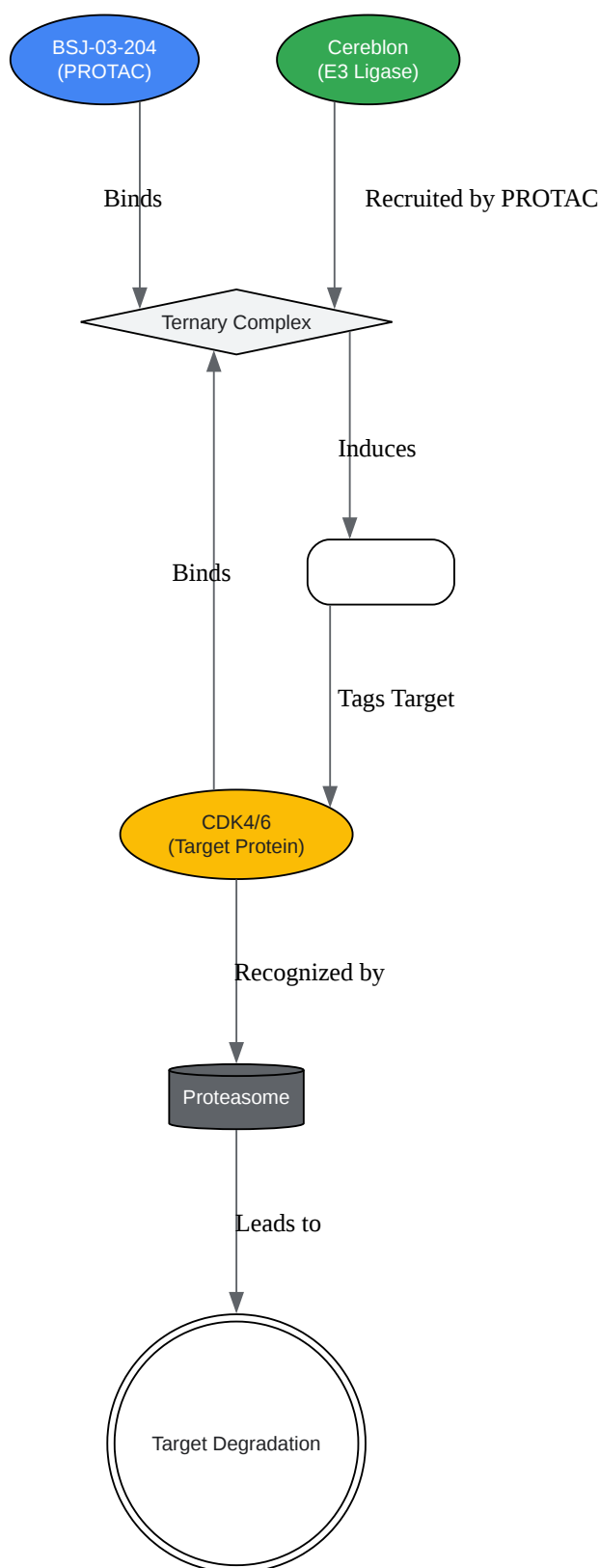


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Caption: Experimental workflow for **BSJ-03-204** evaluation.

Logical Relationship of PROTAC Mechanism

The diagram below illustrates the key components and their interactions in the PROTAC-mediated degradation of CDK4/6 by **BSJ-03-204**.



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Caption: Logical flow of PROTAC-mediated protein degradation.

Experimental Protocols

Cell Culture

Mantle cell lymphoma (MCL) cell lines (Jeko-1, Mino, Granta-519, Rec-1, and Maver-1) are cultured in RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin. Cells are maintained in a humidified incubator at 37°C with 5% CO₂.

Western Blot Analysis

- **Cell Lysis:** Cells are treated with various concentrations of **BSJ-03-204** for the indicated times. After treatment, cells are harvested, washed with ice-cold PBS, and lysed in RIPA buffer supplemented with protease and phosphatase inhibitors.
- **Protein Quantification:** Protein concentration of the lysates is determined using a BCA protein assay kit.
- **SDS-PAGE and Transfer:** Equal amounts of protein are separated by SDS-PAGE and transferred to a PVDF membrane.
- **Blocking and Antibody Incubation:** The membrane is blocked with 5% non-fat milk in TBST for 1 hour at room temperature. The membrane is then incubated with primary antibodies against CDK4, CDK6, pRb, Rb, and a loading control (e.g., Vinculin) overnight at 4°C.
- **Secondary Antibody and Detection:** After washing with TBST, the membrane is incubated with HRP-conjugated secondary antibodies for 1 hour at room temperature. The protein bands are visualized using an enhanced chemiluminescence (ECL) detection system.

Cell Viability Assay

- **Cell Seeding:** Cells are seeded in 96-well plates at an appropriate density.
- **Compound Treatment:** The following day, cells are treated with a serial dilution of **BSJ-03-204** for 72 hours.
- **Viability Measurement:** Cell viability is assessed using the CellTiter-Glo® Luminescent Cell Viability Assay according to the manufacturer's instructions.

- **Data Analysis:** Luminescence is measured using a plate reader. The GI50 values are calculated by fitting the dose-response curves using a non-linear regression model in GraphPad Prism.

Cell Cycle Analysis

- **Cell Treatment and Fixation:** Cells are treated with **BSJ-03-204** for 24 hours. After treatment, cells are harvested, washed with PBS, and fixed in cold 70% ethanol overnight at -20°C.
- **Staining:** Fixed cells are washed with PBS and then stained with a solution containing propidium iodide (PI) and RNase A for 30 minutes at room temperature in the dark.
- **Flow Cytometry:** The DNA content of the cells is analyzed by flow cytometry.
- **Data Analysis:** The percentage of cells in the G1, S, and G2/M phases of the cell cycle is quantified using flow cytometry analysis software.

Conclusion

BSJ-03-204 is a valuable research tool and a promising therapeutic candidate for cancers driven by CDK4/6. Its selective degradation mechanism offers a distinct advantage over traditional inhibitors. The data and protocols provided in this guide are intended to facilitate further investigation into the biological activities and therapeutic potential of this novel CDK4/6 degrader.

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References

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